

Solubility of Chloromethyl ethyl ether in common organic solvents.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloromethyl ethyl ether

Cat. No.: B045463

[Get Quote](#)

Solubility Profile of Chloromethyl Ethyl Ether: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **chloromethyl ethyl ether** in common organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on qualitative solubility and provides a framework for experimental determination.

Introduction to Chloromethyl Ethyl Ether

Chloromethyl ethyl ether (CMEE), with the chemical formula C_3H_7ClO , is a colorless, volatile, and highly flammable liquid.^[1] It is classified as a chloroalkyl ether and is recognized for its utility as a reactive intermediate in various organic syntheses. A thorough understanding of its solubility is crucial for its safe handling, application in synthesis, and for the development of purification and work-up procedures.

Solubility Data

Precise quantitative solubility data for **chloromethyl ethyl ether** across a wide range of organic solvents is not extensively documented in scientific literature. However, based on available safety data sheets, chemical database entries, and established principles of organic chemistry, a qualitative assessment of its solubility can be compiled. Generally, CMEE is

described as being insoluble in water but soluble in many common organic solvents.[1][2][3] For its close structural analog, chloromethyl methyl ether (CMME), there are more explicit mentions of its miscibility with or solubility in solvents like ethanol, methanol, diethyl ether, acetone, and chloroform.[4] It is reasonable to infer that CMEE exhibits similar solubility behavior.

The following table summarizes the expected qualitative solubility of **chloromethyl ethyl ether** in a variety of common organic solvents.

Solvent Class	Solvent Name	Expected Solubility	Rationale/Citation
Water	Water	Insoluble	Repeatedly stated in multiple sources.[1][2] [3] CMEE is a non-polar organic molecule with a reactive chloro-group that readily hydrolyzes.
Alcohols	Methanol	Soluble/Miscible	The analogous compound, CMME, is soluble in methanol.[4] The polar hydroxyl group of the alcohol can interact with the ether oxygen of CMEE.
Ethanol	Soluble/Miscible	The analogous compound, CMME, is soluble in ethanol.[4] Similar polarity and potential for hydrogen bonding with the ether oxygen.	
Ethers	Diethyl Ether	Soluble/Miscible	The analogous compound, CMME, is soluble in diethyl ether.[4] "Like dissolves like" principle applies as both are ethers.
Tetrahydrofuran (THF)	Soluble/Miscible	Expected to be soluble based on its ether structure and	

common use as a reaction solvent.			
Chlorinated Solvents	Dichloromethane	Soluble/Miscible	The analogous compound, CMME, is soluble in dichloromethane.[5] CMEE's polarity is compatible with chlorinated solvents.
Chloroform	Soluble	Explicitly stated as soluble in some chemical databases. [3]	
Ketones	Acetone	Soluble/Miscible	The analogous compound, CMME, is soluble in acetone.[4] Acetone is a versatile polar aprotic solvent.
Esters	Ethyl Acetate	Slightly Soluble	Explicitly stated as slightly soluble in some chemical databases.[3]
Aromatic Hydrocarbons	Toluene	Soluble/Miscible	CMEE is a non-polar molecule, making it compatible with non-polar aromatic solvents.
Benzene	Soluble/Miscible	Similar to toluene, expected to be a good solvent for CMEE.	
Aliphatic Hydrocarbons	Hexane	Soluble/Miscible	As a non-polar compound, CMEE is expected to be soluble

in non-polar alkane solvents.

Heptane	Soluble/Miscible	Similar to hexane, expected to be a good solvent for CMEE.
---------	------------------	--

Experimental Protocol for Solubility Determination

The following is a general protocol for the experimental determination of the solubility of **chloromethyl ethyl ether**. This protocol is based on standard laboratory methods for solubility testing and has been adapted to account for the volatile and reactive nature of CMEE.

3.1. Safety Precautions

- **Hazardous Substance:** **Chloromethyl ethyl ether** is highly flammable, toxic, and a suspected carcinogen. All handling must be conducted in a certified chemical fume hood.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- **Moisture Sensitivity:** CMEE reacts with water. Ensure all glassware is dry and use anhydrous solvents if precise measurements are required.
- **Waste Disposal:** Dispose of all waste containing CMEE according to institutional and local regulations for hazardous chemical waste.

3.2. Materials and Equipment

- **Chloromethyl ethyl ether** (of known purity)
- Anhydrous organic solvents
- Calibrated analytical balance
- Vials or test tubes with secure caps
- Graduated pipettes or syringes

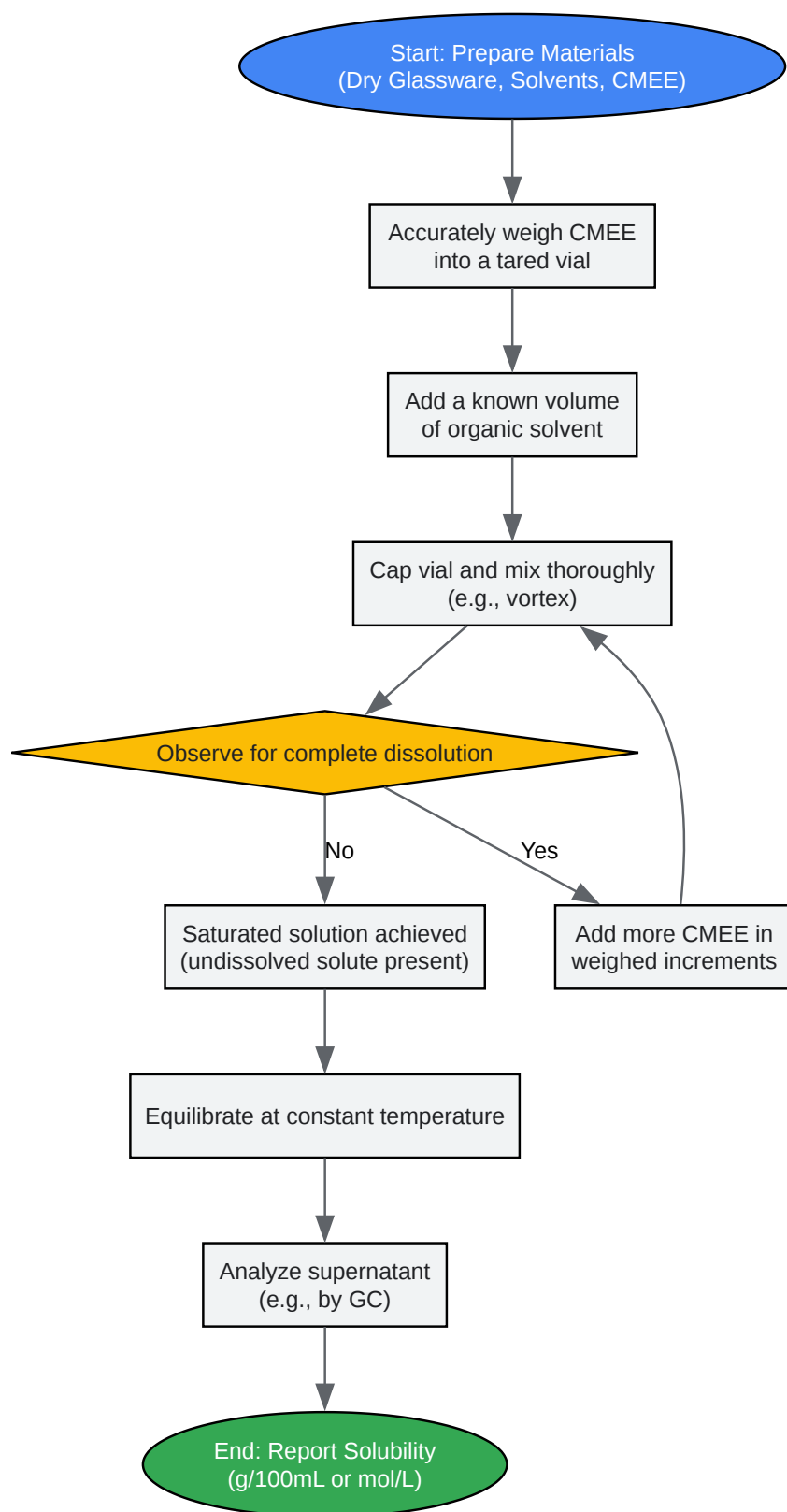
- Vortex mixer
- Temperature-controlled water bath or shaker

3.3. Procedure

- Preparation: Tare a clean, dry vial with a cap on an analytical balance.
- Addition of Solute: Carefully add a small, accurately weighed amount of **chloromethyl ethyl ether** to the vial.
- Initial Solvent Addition: Add a known volume of the desired organic solvent to the vial.
- Mixing: Securely cap the vial and mix the contents using a vortex mixer until the solute is fully dissolved. If necessary, use a temperature-controlled shaker for a set period.
- Incremental Addition: If the solute dissolves completely, continue to add accurately weighed increments of CMEE, mixing thoroughly after each addition, until a saturated solution is achieved (i.e., a small amount of undissolved solute remains).
- Equilibration: Allow the saturated solution to equilibrate for a set period (e.g., 24 hours) at a constant temperature to ensure the solubility limit has been reached.
- Quantification: To determine the concentration of the dissolved CMEE, carefully extract an aliquot of the supernatant (the clear liquid above the undissolved solute) and analyze it using a suitable analytical technique such as gas chromatography (GC) with an appropriate internal standard.
- Data Reporting: Express the solubility in terms of g/100 mL or mol/L at the specified temperature.

Visualizing the Experimental Workflow

The following diagram illustrates a logical workflow for determining the solubility of an organic compound like **chloromethyl ethyl ether**.



[Click to download full resolution via product page](#)

Caption: Workflow for Solubility Determination.

Conclusion

While quantitative solubility data for **chloromethyl ethyl ether** remains scarce in readily available literature, a strong qualitative understanding can be derived from existing information and chemical principles. For applications requiring precise solubility values, the experimental protocol outlined in this guide provides a reliable framework for their determination, with a critical emphasis on safety due to the hazardous nature of the compound. The provided workflow diagram offers a clear visual guide for conducting such experiments. It is recommended that researchers consult specialized chemical handbooks and databases for any newly published quantitative data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chloromethyl ethyl ether | C₃H₇ClO | CID 18523 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. Chloromethyl ethyl ether | 3188-13-4 [chemicalbook.com]
- 4. Chloromethyl Methyl Ether | C₂H₅ClO | CID 7864 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. solubilityofthings.com [solubilityofthings.com]
- To cite this document: BenchChem. [Solubility of Chloromethyl ethyl ether in common organic solvents.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045463#solubility-of-chloromethyl-ethyl-ether-in-common-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com